

Essential Safety and Logistical Information for Handling Hexadecane

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Compound of Interest

Compound Name: Hexadecane, 5-butyl-

Cat. No.: B13788955

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This guide provides crucial safety protocols and logistical plans for handling Hexadecane. The information presented here is based on data for n-Hexadecane, as specific safety data for "**Hexadecane, 5-butyl-**" is not readily available. The procedures outlined are considered best practice for handling long-chain alkanes.

Personal Protective Equipment (PPE)

Proper selection and use of PPE are paramount to ensure laboratory safety. The following table summarizes the recommended PPE for handling Hexadecane.

PPE Category	Recommended Equipment	Specifications
Eye Protection	Safety goggles or glasses	Recommended during refilling or when splashes are possible. [1]
Hand Protection	Nitrile or Butyl rubber gloves	For normal use, nitrile rubber (11-13 mil) is sufficient. For direct or prolonged contact, butyl rubber gloves (12-15 mil) with a breakthrough time of over 4 hours are recommended.[1][2]
Skin and Body Protection	Lab coat	Standard laboratory coat to prevent skin contact.[3]
Respiratory Protection	Not generally required	Use in a well-ventilated area. [1][4] A respirator may be necessary if mists or aerosols are generated.[3]

Hazard Identification and First Aid

Hexadecane is classified as an aspiration hazard and may be fatal if swallowed and enters the airways.[5][6] It can also cause skin irritation.[1][6]

Exposure Route	Symptoms	First Aid Measures
Ingestion	Aspiration hazard.[5]	Do NOT induce vomiting. Immediately call a poison center or doctor.[5][7]
Skin Contact	Can cause skin irritation, dryness, or cracking upon repeated exposure.[1][4]	Remove contaminated clothing. Wash skin thoroughly with soap and water.[1]
Eye Contact	May cause irritation.[8][9]	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1][4]
Inhalation	High concentrations of vapor or mist may cause respiratory tract irritation.[8][9]	Move the person to fresh air. If breathing is difficult, seek medical attention.[4]

Handling and Storage Procedures

Proper handling and storage are critical to maintain the chemical's stability and prevent accidents.

Handling:

- Work in a well-ventilated area.[4]
- Avoid contact with skin, eyes, and clothing.[4]
- Keep away from heat, sparks, and open flames.[9]
- Wash hands thoroughly after handling.[4]

Storage:

- Store in a tightly closed container.[4]

- Keep in a cool, dry, and well-ventilated place.
- Store away from strong oxidizing agents.[10]
- Recommended storage temperature is between 15–25 °C.[4]

Spill and Disposal Plan

In the event of a spill, immediate and appropriate action is necessary to prevent further hazards.

Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Use absorbent materials like sand, diatomaceous earth, or universal binders to contain the spill.[4]
- Collect: Collect the absorbed material into a suitable container for disposal.
- Clean: Clean the spill area thoroughly.

Disposal:

- Dispose of waste material in accordance with local, regional, and national regulations.[5]
- Do not dispose of with household garbage.[1]
- Prevent the chemical from entering drains, surface water, or ground water.[4]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₆ H ₃₄
Molecular Weight	226.44 g/mol [2]
Appearance	Colorless liquid[2][9]
Boiling Point	287 °C (549 °F)
Melting Point	18 °C (64 °F)
Flash Point	135 °C (275 °F)[7]
Autoignition Temperature	202 °C (395.6 °F)[8][9]
Density	0.773 g/cm ³ at 25 °C
Solubility in Water	Insoluble[1][5]

Experimental Workflow Diagrams

The following diagrams illustrate the standard workflows for handling and disposing of Hexadecane in a laboratory setting.

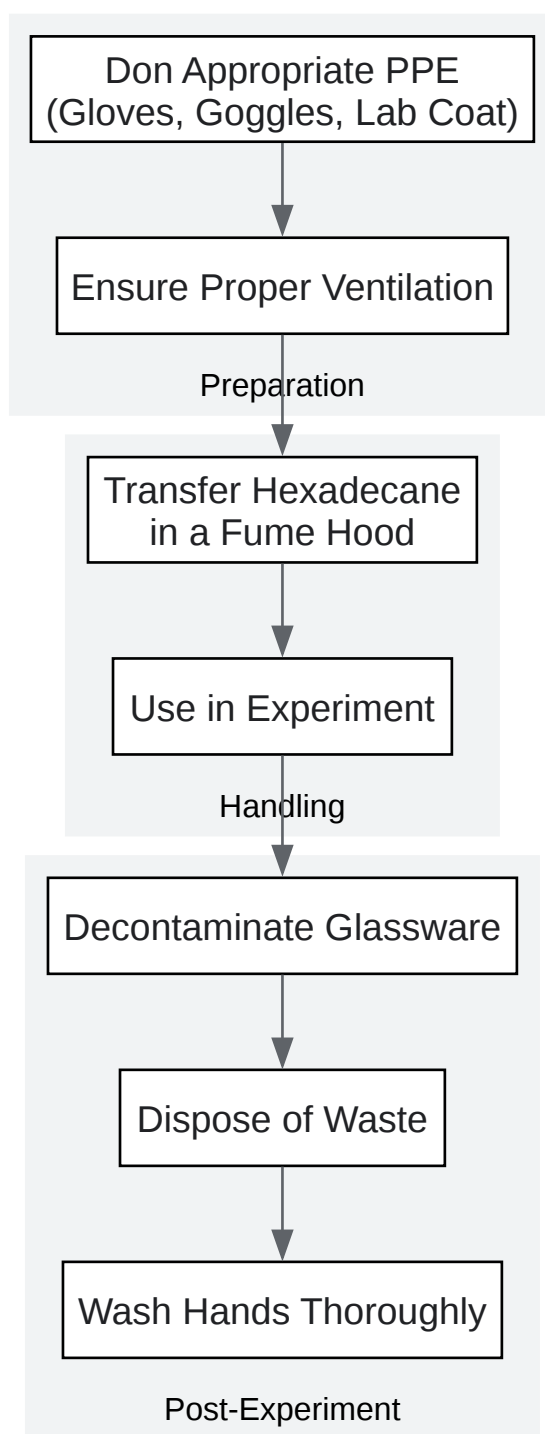


Figure 1: Standard Handling Protocol for Hexadecane

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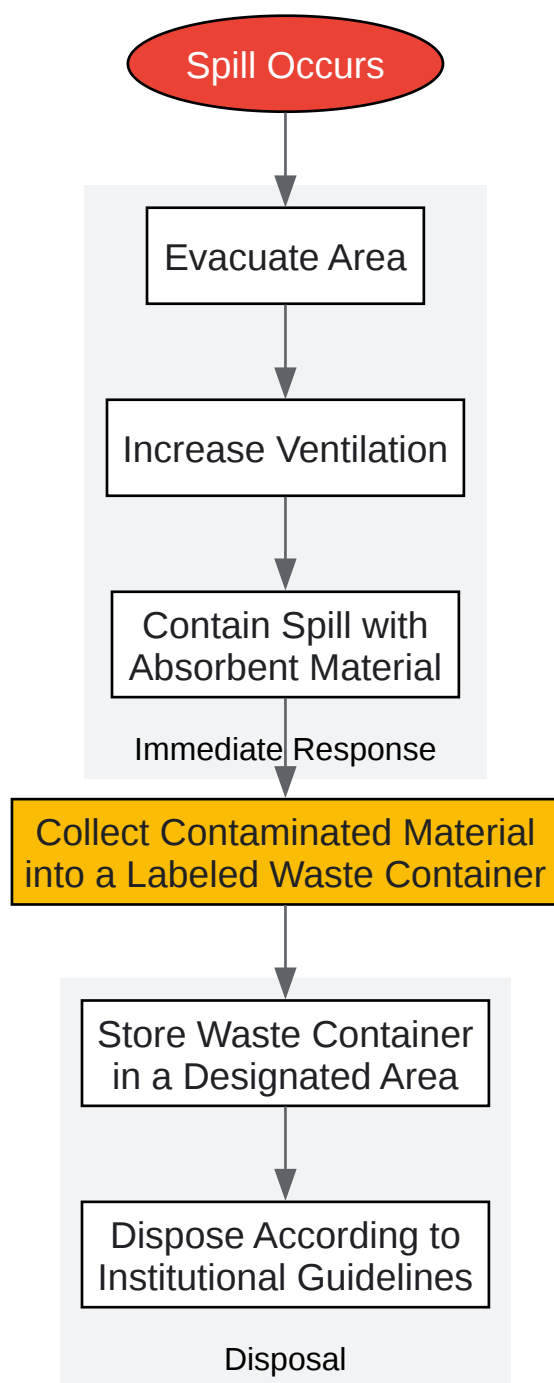


Figure 2: Spill Response and Disposal Workflow

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Figure 2: Spill Response and Disposal Workflow

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